

# Spectroscopic Properties of Dimolybdenum(II) Tetraacetate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Molybdenum(II) acetate dimer*

Cat. No.: *B15691989*

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## Abstract

This technical guide provides a comprehensive overview of the core spectroscopic properties of dimolybdenum(II) tetraacetate,  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ , a landmark compound in the study of metal-metal multiple bonds. The document is intended for researchers, scientists, and professionals in drug development and related fields who utilize spectroscopic techniques for the characterization of complex inorganic molecules. This guide details the theoretical basis and practical aspects of various spectroscopic methods, including Ultraviolet-Visible (UV-Vis), Nuclear Magnetic Resonance (NMR), Infrared (IR), Raman, and X-ray Photoelectron Spectroscopy (XPS) as they apply to  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ . Quantitative data are summarized in structured tables, and detailed experimental protocols are provided. Additionally, a generalized experimental workflow for the spectroscopic characterization of this air-sensitive compound is presented using a Graphviz diagram.

## Introduction

Dimolybdenum(II) tetraacetate,  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ , is a yellow, diamagnetic solid that holds a significant place in inorganic chemistry as one of the first compounds recognized to possess a quadruple bond between two metal atoms. Its unique electronic structure and reactivity have

made it a subject of extensive study. Spectroscopic analysis is fundamental to understanding the nature of the Mo-Mo quadruple bond, the coordination environment of the molybdenum atoms, and the vibrational characteristics of the acetate ligands. This guide serves as a detailed reference for the application of key spectroscopic techniques to this important molecule.

## Spectroscopic Data

The following sections present a summary of the key spectroscopic data for  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ , compiled from various literature sources.

### Ultraviolet-Visible (UV-Vis) Spectroscopy

The electronic absorption spectrum of  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  is characterized by a distinctive weak absorption in the visible region, which is assigned to the  $\delta \rightarrow \delta^*$  electronic transition within the  $\text{Mo}_2^{4+}$  core. This transition is a hallmark of the quadruple bond.

| Wavelength ( $\lambda_{\text{max}}$ ) | Molar Absorptivity ( $\epsilon$ ) | Assignment                                | Solvent                           |
|---------------------------------------|-----------------------------------|-------------------------------------------|-----------------------------------|
| ~410 nm                               | Low                               | $\text{Mo}_2 \delta \rightarrow \delta^*$ | Non-coordinating organic solvents |

Table 1: UV-Vis Spectroscopic Data for  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ .

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to its diamagnetic nature,  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  is amenable to NMR spectroscopy. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra provide information about the acetate ligands.

| Nucleus         | Chemical Shift ( $\delta$ ) ppm | Multiplicity | Assignment                                         | Solvent           |
|-----------------|---------------------------------|--------------|----------------------------------------------------|-------------------|
| $^1\text{H}$    | ~2.0                            | Singlet      | Methyl protons (-CH <sub>3</sub> ) of acetate      | CDCl <sub>3</sub> |
| $^{13}\text{C}$ | ~22                             | Singlet      | Methyl carbon (-CH <sub>3</sub> ) of acetate       | CDCl <sub>3</sub> |
| $^{13}\text{C}$ | ~180                            | Singlet      | Carboxylate carbon (-COO <sup>-</sup> ) of acetate | CDCl <sub>3</sub> |

Table 2:  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopic Data for  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ .

## Vibrational Spectroscopy: Infrared (IR) and Raman

The vibrational spectra of  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  are rich with information regarding the Mo-O and Mo-Mo bonds, as well as the internal vibrations of the acetate ligands. The positions of the carboxylate stretching frequencies are particularly indicative of the bridging coordination mode.

| IR Frequency (cm <sup>-1</sup> ) | Raman Frequency (cm <sup>-1</sup> ) | Assignment                                                            |
|----------------------------------|-------------------------------------|-----------------------------------------------------------------------|
| ~1580                            | -                                   | $\nu_{\text{as}}(\text{COO}^-)$ - Asymmetric COO <sup>-</sup> stretch |
| ~1440                            | ~1440                               | $\nu_{\text{s}}(\text{COO}^-)$ - Symmetric COO <sup>-</sup> stretch   |
| -                                | ~405                                | $\nu(\text{Mo-Mo})$ - Molybdenum-molybdenum stretch                   |
| ~3000-2900                       | ~3000-2900                          | $\nu(\text{C-H})$ - C-H stretches of methyl group                     |
| ~950                             | ~950                                | $\nu(\text{C-C})$ - C-C stretch of acetate                            |
| ~690                             | ~690                                | $\delta(\text{OCO})$ - OCO bending                                    |
| ~350                             | ~350                                | $\nu(\text{Mo-O})$ - Molybdenum-oxygen stretch                        |

Table 3: Key Vibrational Frequencies for  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ .

## X-ray Photoelectron Spectroscopy (XPS)

XPS provides information on the elemental composition and the oxidation state of the elements within  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ . The binding energies are sensitive to the chemical environment.

| Core Level           | Binding Energy (eV) | Assignment                              |
|----------------------|---------------------|-----------------------------------------|
| Mo 3d <sub>5/2</sub> | ~229.0 - 230.0      | Mo(II)                                  |
| Mo 3d <sub>3/2</sub> | ~232.1 - 233.1      | Mo(II)                                  |
| O 1s                 | ~531.5 - 532.5      | Oxygen in acetate ligand                |
| C 1s                 | ~284.8              | Adventitious Carbon (reference)         |
| C 1s                 | ~285.5 - 286.5      | Methyl carbon (-CH <sub>3</sub> )       |
| C 1s                 | ~288.5 - 289.5      | Carboxylate carbon (-COO <sup>-</sup> ) |

Table 4: XPS Binding Energies for  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ .

## Experimental Protocols

The following are detailed methodologies for the key experiments cited. Safety Precaution:  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  is air-sensitive and should be handled under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

## UV-Vis Spectroscopy

- Sample Preparation:
  - Under an inert atmosphere, accurately weigh approximately 1-5 mg of  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ .
  - Dissolve the sample in a known volume of a dry, degassed, non-coordinating solvent (e.g., dichloromethane or tetrahydrofuran) in a volumetric flask to achieve a concentration in the range of  $10^{-3}$  to  $10^{-5}$  M.

- Transfer the solution to a quartz cuvette with a path length of 1 cm, equipped with a septum or a screw cap to maintain an inert atmosphere.
- Instrumentation and Data Acquisition:
  - Use a dual-beam UV-Vis spectrophotometer.
  - Record a baseline spectrum with the cuvette containing only the pure, degassed solvent.
  - Acquire the absorption spectrum of the sample solution over a wavelength range of at least 300-800 nm.
  - The molar absorptivity ( $\epsilon$ ) can be calculated using the Beer-Lambert law:  $A = \epsilon cl$ , where  $A$  is the absorbance,  $c$  is the concentration in mol/L, and  $l$  is the path length in cm.

## NMR Spectroscopy

- Sample Preparation:
  - Under an inert atmosphere, dissolve 5-10 mg of  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  in approximately 0.5-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{C}_6\text{D}_6$ ). The solvent should be thoroughly dried and degassed.
  - Transfer the solution to a clean, dry NMR tube.
  - Seal the NMR tube with a cap and wrap with Parafilm® to prevent air exposure.
- Instrumentation and Data Acquisition:
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}\{^1\text{H}\}$  NMR spectra on a spectrometer operating at a suitable frequency (e.g., 300-500 MHz for  $^1\text{H}$ ).
  - For  $^1\text{H}$  NMR, use a sufficient number of scans to obtain a good signal-to-noise ratio.
  - For  $^{13}\text{C}$  NMR, a larger number of scans will be necessary due to the low natural abundance of  $^{13}\text{C}$ .

- Reference the spectra to the residual solvent peak or an internal standard (e.g., tetramethylsilane).

## Infrared (IR) Spectroscopy

- Sample Preparation (Solid State):
  - Nujol Mull: In a glovebox or under a stream of inert gas, grind a small amount (2-5 mg) of  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  with a few drops of Nujol (mineral oil) in an agate mortar and pestle to form a smooth paste.
  - Spread a thin film of the mull between two KBr or CsI plates.
  - KBr Pellet: Alternatively, mix ~1 mg of the sample with ~100 mg of dry, spectroscopic grade KBr. Grind the mixture thoroughly and press it into a transparent pellet using a hydraulic press.
- Instrumentation and Data Acquisition:
  - Place the sample holder in the beam path of an FTIR spectrometer.
  - Record the spectrum, typically in the range of  $4000\text{-}400\text{ cm}^{-1}$ . A sufficient number of scans should be co-added to obtain a high-quality spectrum.
  - Acquire a background spectrum of the empty sample holder (or the KBr plates/pellet) and subtract it from the sample spectrum.

## Raman Spectroscopy

- Sample Preparation:
  - Under an inert atmosphere, place a small amount of the solid  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  into a capillary tube and seal it.
  - Alternatively, press the powder into a small pellet.
- Instrumentation and Data Acquisition:

- Mount the sample in the spectrometer's sample holder.
- Use a laser excitation source with a wavelength that does not cause sample decomposition or significant fluorescence (e.g., 514.5 nm, 632.8 nm, or 785 nm).
- Focus the laser onto the sample and collect the scattered light.
- Acquire the Raman spectrum over a suitable range, typically from 100 to 3500  $\text{cm}^{-1}$ .
- Adjust the laser power and acquisition time to optimize the signal-to-noise ratio while avoiding sample damage.

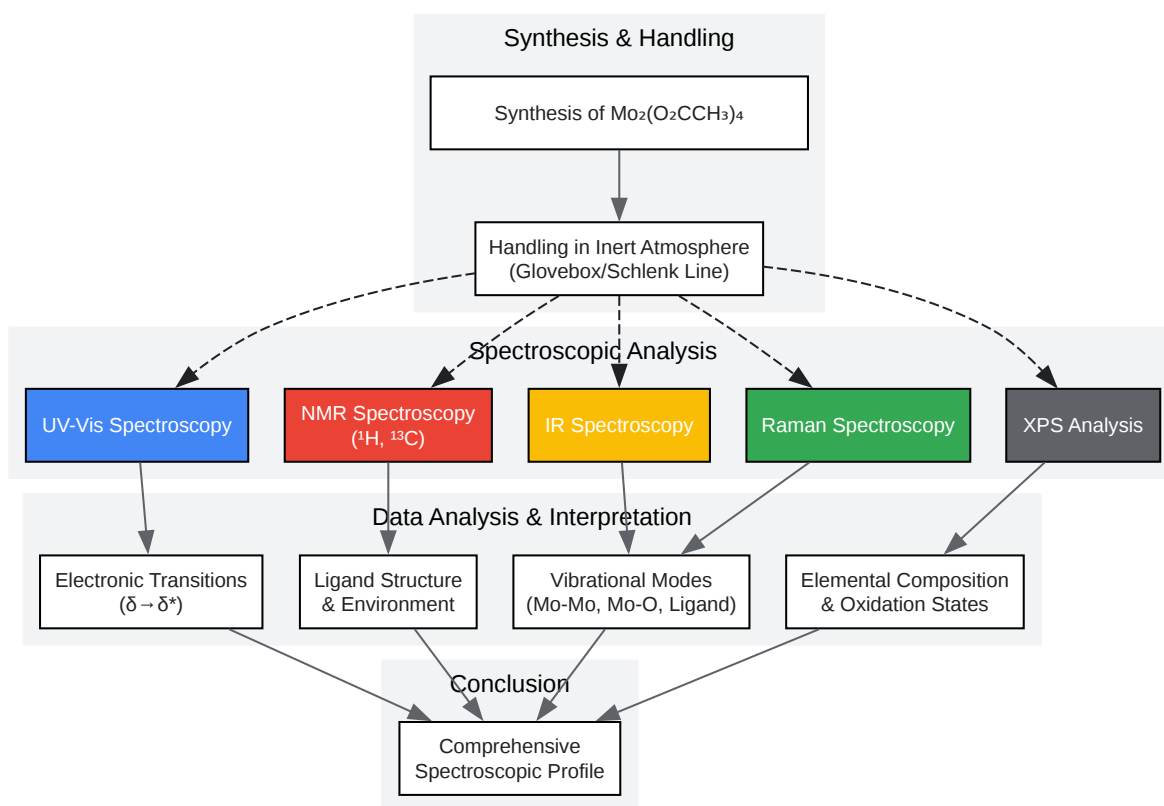
## X-ray Photoelectron Spectroscopy (XPS)

- Sample Preparation:
  - Mount the solid  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$  powder onto a sample holder using double-sided adhesive tape.
  - Introduce the sample into the high-vacuum chamber of the XPS instrument. It is crucial to minimize air exposure during sample transfer.
- Instrumentation and Data Acquisition:
  - Use a monochromatic Al  $K\alpha$  (1486.6 eV) or Mg  $K\alpha$  (1253.6 eV) X-ray source.
  - Acquire a survey spectrum to identify all elements present on the surface.
  - Acquire high-resolution spectra for the Mo 3d, O 1s, and C 1s regions.
  - Calibrate the binding energy scale by setting the adventitious C 1s peak to 284.8 eV.
  - Fit the high-resolution spectra with appropriate functions (e.g., Gaussian-Lorentzian) to determine the binding energies and relative atomic concentrations of the different chemical states.

## Visualizations

## Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic characterization of  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ .



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Caption: Spectroscopic Characterization Workflow for  $\text{Mo}_2(\text{O}_2\text{CCH}_3)_4$ .

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